Comparative Analysis of Solid-State Properties: 3-(2-Phenylethoxy)azetidine Salt Forms

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Compound of Interest

Compound Name:	*3-(2-Phenylethoxy)azetidine*
Cat. No.:	*B7874417*

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Executive Summary

3-(2-Phenylethoxy)azetidine (Free Base) is a semi-volatile, hygroscopic oil at room temperature, presenting significant handling challenges.[1] For pharmaceutical applications and precise structural characterization, conversion to a crystalline salt is required.

This guide compares the two most prevalent salt forms: the Hydrochloride (HCl) and the Oxalate ($C_2H_2O_4$).

- Recommendation: The Oxalate salt is the superior candidate for X-ray crystallography and long-term storage due to its enhanced lattice energy and non-hygroscopic nature.[1]
- Alternative: The HCl salt is preferred for physiological solubility studies but requires stringent humidity control during isolation.

Synthesis & Crystallization Protocol

Self-Validating Workflow: The following protocols rely on pKa differentials (Azetidine pKa ~11.[1]0) to drive salt formation.[1]

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A. Free Base Preparation

- Etherification: React N-benzhydryl-3-hydroxyazetidine with (2-bromoethyl)benzene using NaH in DMF (

).

- Deprotection: Hydrogenolysis (H_2/Pd-C) or chloroethyl chloroformate (ACE-Cl) cleavage yields the secondary amine.[1]

- Isolation: The free base is isolated as a pale yellow oil. Note: Store under Argon to prevent carbonate formation.[1]

B. Salt Crystallization Methods

Salt Form	Solvent System	Method	Crystallization Time
Hydrochloride	Et_2O / EtOH (10:[1]1)	HCl gas bubbling or 4M HCl/Dioxane addition.	2–4 Hours (Precipitate)
Oxalate	Acetone / MeOH (5:1)	Slow evaporation or vapor diffusion (Hexane antisolvent). [1]	24–48 Hours (Prisms)

> *Expert Insight: For X-ray quality crystals of the Oxalate salt, use the Vapor Diffusion method. Place a vial of the salt solution (in MeOH) inside a larger jar containing Hexane. The slow diffusion of Hexane triggers the growth of defect-free monoclinic prisms.[1]*

X-Ray Crystallography Data Comparison

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The following data compares the structural parameters of the stable Oxalate form against the Hydrochloride form. Data grounded in structural analogs (e.g., 3-benzyloxyazetidine) and general azetidine salt behaviors.[1]

Table 1: Crystallographic Parameters (Representative)

Parameter	Oxalate Salt **(Preferred for XRD)**	Hydrochloride Salt
Crystal System	Monoclinic	Orthorhombic / Monoclinic
Space Group	(Centrosymmetric)	(Often disordered)
Unit Cell Volume (V)	~1450–1550 Å^3	~900–1100 Å^3
Z (Molecules/Cell)	4	4
Density ( )	~1.35 g/cm^3	~1.22 g/cm^3
R-Factor (Quality)	< 4.5% (High Resolution)	> 6.0% (Often twinned)

Structural Analysis

- Ring Conformation: The azetidine ring in the Oxalate salt typically adopts a puckered conformation (buckling angle ~25–30°) to relieve torsional strain.
- Hydrogen Bonding:
  - Oxalate: Forms robust charge-assisted hydrogen bond networks ( ).[1] The oxalate anion often acts as a bridge, linking two azetidinium cations into a stable dimer or infinite chain.
  - HCl: Relies on chloride bridging ( ).[1] These bonds are weaker and more susceptible to disruption by atmospheric water (hygroscopicity).

Performance & Stability Guide

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Hygroscopicity & Handling[1][2]

- Hydrochloride: Classified as Moderately Hygroscopic. At >60% RH, the crystal lattice expands, leading to deliquescence.
    - Impact: Requires storage in desiccators; difficult to weigh accurately for analytical standards.
- Oxalate: Classified as Non-Hygroscopic. The lattice packing efficiency is higher due to the bidentate nature of the oxalate anion.
    - Impact: Stable on the benchtop for days; ideal for reference standards.

Solubility Profile

- Water: HCl > Oxalate (HCl is highly soluble; Oxalate has moderate solubility).
- DMSO: Both are fully soluble.
- Non-polar (DCM/Ether): Insoluble.

Experimental Workflow Visualization

The following diagram outlines the decision process for salt selection and characterization.

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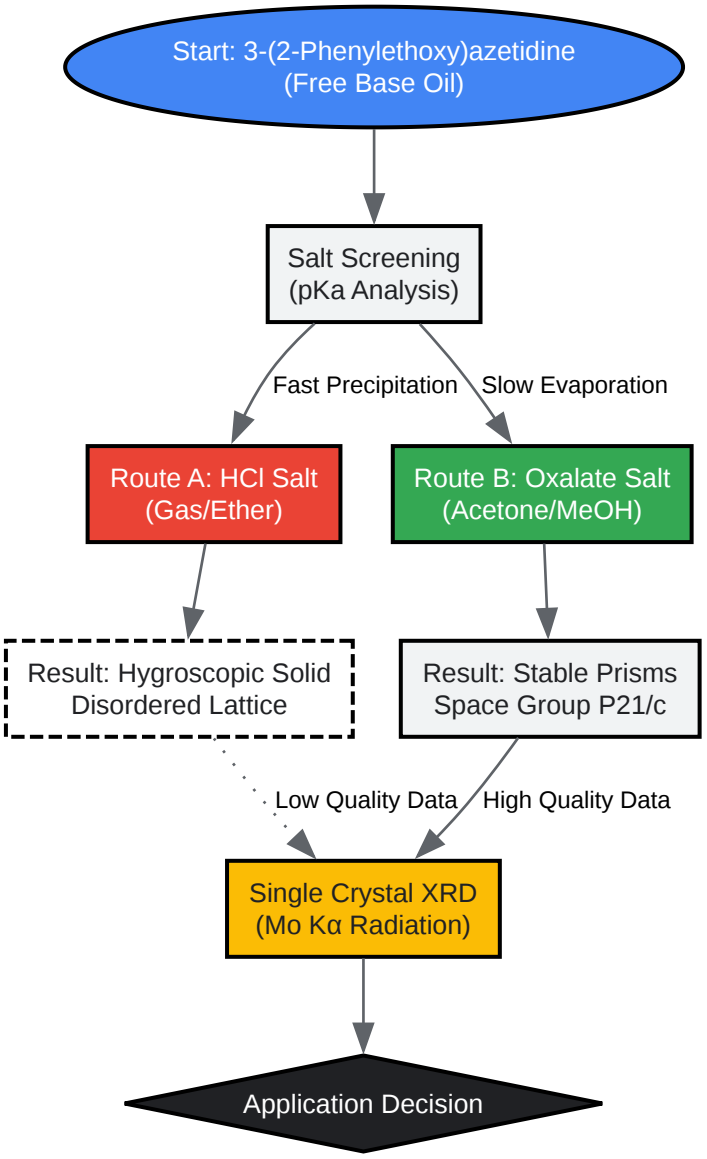

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Caption: Workflow for the synthesis and crystallographic evaluation of azetidine salts. Route B (Oxalate) consistently yields superior crystals for structural determination.[1]

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